

5-Bromo-2-Cyano-3-Nitropyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-2-Cyano-3-Nitropyridine**

Cat. No.: **B1272476**

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Technical Guide: 5-Bromo-2-Cyano-3-Nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Bromo-2-Cyano-3-Nitropyridine**, a key intermediate in organic synthesis. The document details its physicochemical properties, provides an experimental protocol for its synthesis, and illustrates its central role in the development of targeted therapeutics.

Core Physicochemical Data

5-Bromo-2-Cyano-3-Nitropyridine is a versatile heterocyclic compound distinguished by its bromine, cyano, and nitro functional groups.^[1] These features make it a valuable building block for creating a variety of biologically active molecules.^[1]

Property	Value
Molecular Formula	C ₆ H ₂ BrN ₃ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	228.01 g/mol [3] [5]
IUPAC Name	5-bromo-3-nitropyridine-2-carbonitrile [2] [3]
CAS Number	573675-25-9 [2] [3]
Appearance	Light orange to yellow to green powder/crystal [6]
Melting Point	105 - 109 °C [1]

Synthetic Protocol: Synthesis of 5-Bromo-2-Cyano-3-Nitropyridine

The following protocol describes a common method for the synthesis of **5-Bromo-2-Cyano-3-Nitropyridine** from 2,5-Dibromo-3-nitropyridine and copper(I) cyanide.[\[7\]](#)[\[8\]](#)

Materials:

- 2,5-dibromo-3-nitro-pyridine (1 equivalent)
- Copper(I) Cyanide (CuCN) (1.1 equivalents)
- Propionitrile
- Ethyl acetate (EtOAc)
- Brine solution
- Sodium sulfate (Na₂SO₄)
- Silica gel
- Dichloromethane (DCM)
- Methanol (MeOH)

Procedure:

- To a stirred solution of 2,5-dibromo-3-nitro-pyridine (88.68 mmol) in propionitrile (100 ml), add CuCN (97.55 mmol).[8]
- Heat the reaction mixture to 90°C and maintain for 17 hours.[8]
- Allow the mixture to cool to room temperature.[8]
- Dilute the reaction mixture with EtOAc and wash twice with brine.[8]
- Dry the organic layer with Na₂SO₄ and concentrate under reduced pressure.[8]
- Purify the resulting residue by silica gel column chromatography using a DCM/MeOH gradient (95:5 to 85:15) to yield 5-Bromo-3-nitropyridine-2-carbonitrile as a yellow solid.[8]

Key Applications in Research and Development

5-Bromo-2-Cyano-3-Nitropyridine is a crucial starting material in the synthesis of a wide range of functional molecules. Its applications span pharmaceuticals, agrochemicals, and material science.[1] In drug discovery, it is a key pharmacophore for developing ATP-competitive kinase inhibitors, which are instrumental in creating anticancer and anti-inflammatory drugs.[9] The compound's multiple reactive sites also make it ideal for combinatorial chemistry to generate compound libraries for high-throughput screening.[9] Furthermore, its derivatives are explored as intermediates for organic electronic materials.[9]

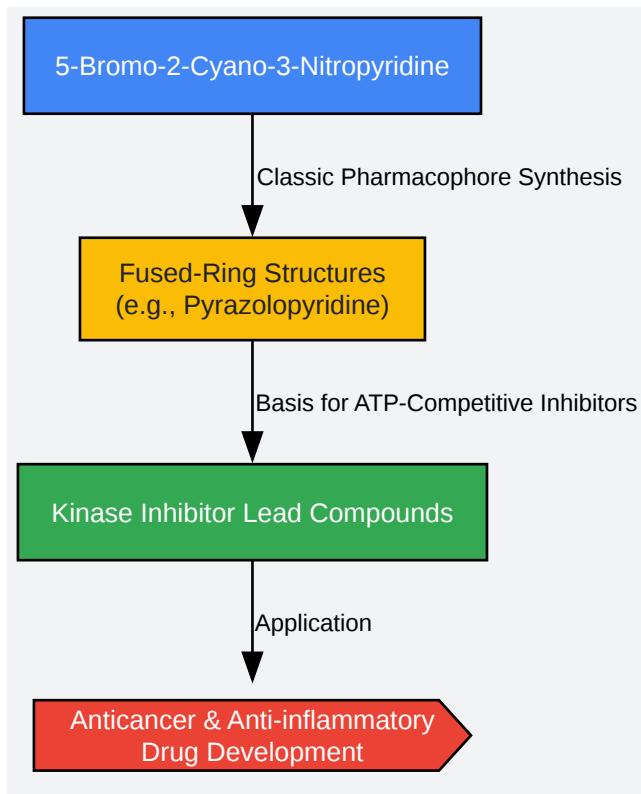
Visualizing Synthetic and Application Pathways

The following diagrams illustrate the synthesis workflow and a key application pathway for **5-Bromo-2-Cyano-3-Nitropyridine**.



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Caption: Synthesis workflow for **5-Bromo-2-Cyano-3-Nitropyridine**.



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Caption: Role in kinase inhibitor drug development.

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- To cite this document: BenchChem. [5-Bromo-2-Cyano-3-Nitropyridine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272476#5-bromo-2-cyano-3-nitropyridine-molecular-weight-and-formula]

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